

Propylparaben sodium safety assessment review

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Compound Focus: Propylparaben Sodium

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Propylparaben Safety Profile: Key Data

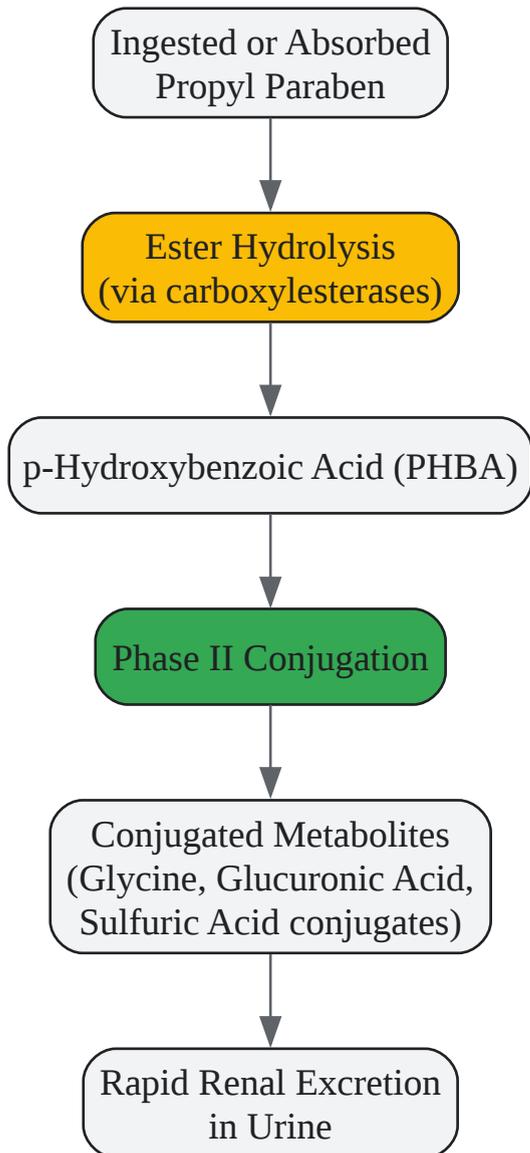
The table below summarizes the core toxicological and safety data for propylparaben from the identified reviews.

Aspect	Key Findings	Source / Experimental Overview
General Profile	Stable, non-volatile antimicrobial preservative; used in foods, drugs, cosmetics for over 50 years.	[1]
Absorption & Metabolism	Readily absorbed from GI tract and skin; hydrolyzed to <i>p</i> -hydroxybenzoic acid (PHBA); conjugated (glucuronic acid, sulfuric acid); rapidly excreted in urine without accumulation.	Methodology: Studies in rats, rabbits, dogs, cats, and humans. Protocol: Administer propyl paraben orally or dermally, then analyze blood, tissues, and excreta (e.g., urine) for parent compound and metabolites over time. [1] [2]
Acute Toxicity	Low acute oral and parenteral toxicity in lab animals.	[1] [2]

Aspect	Key Findings	Source / Experimental Overview
Chronic Toxicity (Oral)	Low toxicity in limited long-term rat studies; No evidence of carcinogenicity. NOAEL (No-Observed-Adverse-Effect Level) in rat: 5500 mg/kg.	Methodology: Long-term oral administration studies in rodents. Protocol: Incorporate propyl paraben into the diet of rats at various concentrations for a substantial portion of their lifespan. Regularly monitor health, conduct histopathological examinations of tissues post-mortem. [1] [2]
Genotoxicity	Not mutagenic in Ames bacterial tests and other yeast assays; generally nonmutagenic and non-clastogenic.	Methodology: <i>In vitro</i> assays. Protocol (Ames test): Incubate propyl paraben with specific strains of <i>Salmonella typhimurium</i> in the presence or absence of a metabolic activation system. Count the number of revertant colonies; a significant increase indicates mutagenicity. [1] [2] [3]
Irritation & Sensitization	Non-irritating, non-sensitizing, and non-poisonous in normal skin at use concentrations. Sensitization reactions are rare, primarily occur with application to damaged or broken skin.	Methodology: Human clinical patch testing. Protocol: Apply patches containing propyl paraben (typically at 5-15% concentration) to intact skin of volunteers (for irritation) or to patients with dermatitis (for sensitization) for 48 hours. Reactions are assessed after patch removal. [1] [3]
Estrogenic Activity	Shows very weak <i>in vitro</i> estrogenic activity, but potency is orders of magnitude less than natural estradiol.	Methodology: <i>In vitro</i> receptor binding and cell proliferation assays. Protocol: 1. Receptor Binding: Assess the ability of propyl paraben to compete with radiolabeled estradiol for binding to the human estrogen receptor (ER α/β). 2. Cell Proliferation: Measure the growth of human breast cancer cells (e.g., MCF-7) exposed to propyl paraben compared to a positive control (estradiol). [3]

Propylparaben Metabolic Pathway

The following diagram illustrates the primary metabolic fate of propylparaben in the body, based on the described biochemical studies.



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Key Safety Considerations for Professionals

- **Form-Specific Data Gap:** The safety data in these reviews pertains specifically to **propyl paraben**, the ester form. **Propylparaben sodium** is the salt, which may have different solubility, bioavailability, and potentially different pharmacokinetic and toxicological profiles. This is a critical consideration for drug formulation.

- **Route of Exposure Matters:** Dermal sensitization, while uncommon, is a recognized risk, particularly when products are applied to compromised skin [1] [3]. This is highly relevant for topical drug and cosmetic development.
- **Margin of Safety (MOS):** The Cosmetic Ingredient Review (CIR) Expert Panel calculated a significant Margin of Safety for parabens in cosmetics. For adults using products with a single paraben (0.4% concentration), the MOS was 1690, which is considered to support safety [3].

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References

1. Safety assessment of propyl paraben: a review of the ... [sciencedirect.com]
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